

Technical Guide: Solubility & Physicochemical Properties of AMPSO in Aqueous Systems

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Compound of Interest

Compound Name: 2-Amino-2-methylpropane-1-sulfonic acid

CAS No.: 86311-35-5

Cat. No.: B1278398

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Executive Summary

AMPSO (N-(1,1-Dimethyl-2-hydroxyethyl)-3-amino-2-hydroxypropanesulfonic acid) is a zwitterionic Good's buffer structurally similar to AMPS but modified with a hydroxyl group to enhance solubility and alter its pKa. With a pKa of 9.0 at 25°C, AMPSO is a critical buffering agent for alkaline environments (pH 8.3 – 9.7), widely used in protein crystallization, enzyme assays (e.g., alkaline phosphatase), and electrophoretic transfer systems.

This guide provides a rigorous analysis of AMPSO's solubility limits, thermodynamic behavior, and preparation protocols, designed for researchers requiring high-precision aqueous standards.

Physicochemical Profile

AMPSO belongs to the class of aminosulfonic acid buffers.^[1] Its structure contains a tertiary amine (proton acceptor) and a sulfonic acid group (proton donor), allowing it to act as a zwitterion.^[1]

Parameter	Value	Notes
CAS Number	68399-79-1 (Free Acid) 102029-60-7 (Sodium Salt)	Always verify the salt form before calculation.
Molecular Weight	227.28 g/mol (Free Acid) 249.26 g/mol (Sodium Salt)	
pKa (25°C)	9.00	Second dissociation constant ().
Useful pH Range	8.3 – 9.7	Optimal buffering capacity.
	~ -0.025 pH/°C	Significant temperature dependence (see Section 2).
Metal Binding	Weak	Negligible binding to Cu(II), Mg(II), Mn(II), unlike some amine buffers.

Structural Impact on Solubility

The introduction of the hydroxyethyl group increases the hydrophilicity of the molecule compared to its alkyl analogs. This structural modification prevents the high-order aggregation often seen in more hydrophobic buffers, resulting in exceptional aqueous solubility.

Solubility Thermodynamics & Kinetics

Saturation Limits

AMPSO exhibits high solubility in water, but the limit depends heavily on the ionic form (Free Acid vs. Sodium Salt).

- AMPSO Sodium Salt: Highly soluble.^{[1][2]} Saturation can exceed 0.33 g/mL (~1.3 M) at 25°C. Solutions are clear to slightly hazy.
- AMPSO Free Acid: Lower intrinsic solubility in pure water. To achieve concentrations >0.2 M, the pH must be adjusted (titrated with NaOH) to deprotonate the sulfonic acid group and

solubilize the zwitterion.

Temperature Dependence ()

Like many amine-based Good's buffers, AMPSO exhibits a significant exothermic heat of ionization. This results in a pKa that drops as temperature rises.[3][4]

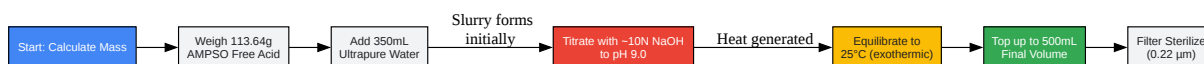
- Coefficient: Approximately -0.025 pH units per °C.
- Practical Implication: A buffer prepared at pH 9.0 at 25°C will shift to approximately pH 9.3 at 4°C and pH 8.7 at 37°C.
- Directive: Always adjust the pH of AMPSO stock solutions at the intended working temperature.

Protocol: Preparation of High-Concentration Stock

Target: 500 mL of 1.0 M AMPSO Stock Solution (pH 9.0) Pre-requisite: Use AMPSO Free Acid (MW: 227.28 g/mol).

Mechanistic Workflow

The following diagram illustrates the critical order of operations to prevent precipitation and ensure accurate molarity.



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Caption: Logical workflow for preparing a 1.0 M AMPSO stock solution. Note the critical titration step which drives solubility.

Step-by-Step Methodology

- Mass Calculation: For 500 mL of 1 M solution:

- Initial Slurry: Add the powder to ~350 mL of ultrapure water. The free acid may not fully dissolve immediately; a slurry is normal.
- Solubilization via Titration: Begin adding 10 N NaOH (or solid NaOH pellets if accounting for volume displacement carefully) while stirring. As the pH rises towards the pKa (9.0), the solution will clarify.
 - Why? You are converting the zwitterion/acid mix into the more soluble sodium salt form.
- Thermal Equilibration: The neutralization reaction is exothermic. Allow the solution to cool back to 25°C before the final pH check.
- Final Volume: Dilute to the 500 mL mark only after the pH is stable.

Applications & Compatibility

Protein Crystallization

AMPSO is a standard component in high-throughput crystallization screens (e.g., Hampton Research Index).

- Role: Maintains alkaline pH without interfering with salt bridges essential for crystal lattice formation.
- Concentration: Typically used at 0.1 M in the final drop.

Western Blotting

Used as a transfer buffer for high-isoelectric-point (pI) proteins.

- Advantage: The high pH (up to 9.7) ensures basic proteins remain negatively charged and migrate toward the anode.

Assay Compatibility

- BCA Assay: Compatible. Unlike buffers containing reducing agents or high levels of chelators, AMPSO does not significantly interfere with bicinchoninic acid copper reduction.

- Bradford Assay: Compatible.

Troubleshooting Common Issues

Issue	Probable Cause	Corrective Action
Precipitation in Stock	Saturation limit reached or pH too low.	Ensure pH is adjusted to >8.5. If using Free Acid at >0.5M, NaOH addition is mandatory for dissolution.
pH Drift	Temperature mismatch.	Do not pH at 25°C if working at 4°C. Use the coefficient -0.025/°C to adjust target.
Yellowing of Solution	Autoclaving or aging.[4]	AMPSO can degrade slightly under high heat/pressure. Filter sterilization (0.22 µm) is recommended over autoclaving.[4]

References

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